

# Personal protective equipment for handling Apricitabine

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## Compound of Interest

Compound Name: Apricitabine

Cat. No.: B1214696

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## Essential Safety and Handling Guide for Apricitabine

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This document provides critical safety and logistical information for the handling and disposal of **Apricitabine**. The following procedural guidance is designed to ensure a safe laboratory environment and proper material management.

## Personal Protective Equipment (PPE)

When handling **Apricitabine**, adherence to the following personal protective equipment protocols is mandatory to minimize exposure risk. Although not classified as a hazardous substance under the Globally Harmonized System (GHS), good laboratory practices and caution are always advised with investigational compounds.<sup>[1]</sup>

| PPE Category            | Item  | Specification  |
|-------------------------|---|--|
| Eye and Face Protection | Safety Glasses with Side Shields or Goggles | Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[2]                               |
| Hand Protection         | Chemical-resistant, impervious gloves       | Nitrile or latex gloves are appropriate for handling the solid substance.                          |
| Body Protection         | Laboratory Coat                             | To prevent skin exposure.[2]   |
| Respiratory Protection  | Not required under normal use conditions    | A NIOSH-approved respirator may be necessary if handling large quantities or if dust is generated. |

## Operational Plan for Safe Handling

A systematic approach to handling **Apricitabine** from receipt to disposal is crucial for laboratory safety and maintaining product integrity.

### Receiving and Inspection

- Upon receipt, visually inspect the container for any damage or signs of leakage.
- Verify that the container is properly labeled with the product name (**Apricitabine**), CAS number (160707-69-7), and any hazard warnings.
- Log the receipt of the material in the laboratory's chemical inventory system.

### Storage

- Store in a tightly closed container in a dry and well-ventilated area.[2]
- For long-term storage, keep at -20°C in a dark, dry place.[3]
- Store away from incompatible materials, such as strong oxidizing agents.[2]

## Preparation and Handling

- All handling of solid **Apricitabine** should be conducted in a designated area, such as a chemical fume hood or a ventilated enclosure, to minimize the potential for inhalation of any airborne powder.
- Before handling, ensure all necessary PPE is donned correctly.
- When weighing the solid, use a balance inside a ventilated enclosure if possible.
- For creating solutions, add the solid to the solvent slowly to avoid splashing. **Apricitabine** is soluble in water.[\[2\]](#)

## In Case of a Spill

- Small Spills (Solid):
  - Gently sweep the solid material, avoiding dust generation.
  - Place the swept material into a sealed, labeled container for disposal.
  - Clean the spill area with a wet cloth or paper towel and place the cleaning materials in the disposal container.
- Large Spills:
  - Evacuate the immediate area.
  - Prevent the spread of the material.
  - Wear appropriate PPE, including respiratory protection if necessary.
  - Follow the procedure for small spills.
  - Decontaminate the area thoroughly.

## Disposal Plan

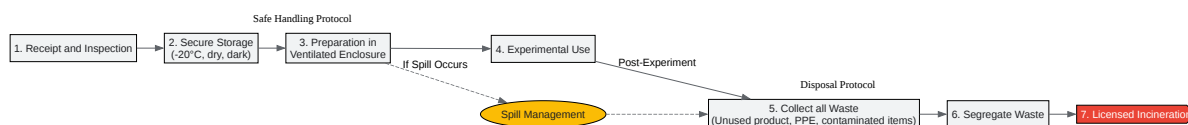
Proper disposal of **Apricitabine** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Unused or Expired **Apricitabine**:
  - Dispose of as pharmaceutical waste in accordance with federal, state, and local regulations.
  - Incineration at a licensed facility is the preferred method of disposal.[\[4\]](#)[\[5\]](#)
- Contaminated Materials:
  - All disposable materials that have come into contact with **Apricitabine**, including gloves, bench paper, and pipette tips, should be placed in a designated, sealed waste container.
  - This waste should be disposed of as chemical or pharmaceutical waste, following the same procedures as for the unused product.
- Empty Containers:
  - Rinse empty containers thoroughly with an appropriate solvent.
  - Dispose of the rinsate as chemical waste.
  - Before discarding the container in regular trash, remove or deface the label to prevent misuse.[\[6\]](#)

## Quantitative Data Summary

| Property            | Value   |
|---------------------|---|
| Molecular Formula   | C <sub>8</sub> H <sub>11</sub> N <sub>3</sub> O <sub>3</sub> S[7] |
| Molecular Weight    | 229.25 g/mol [7]  |
| Appearance          | White to off-white solid[2]                                       |
| Melting Point       | 136 - 140 °C[2]   |
| Solubility          | Soluble in water[2]   |
| Storage Temperature | -20°C (long term)[3]  |

## Visual Workflow for Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **Apricitabine**.

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